

Unable to Identify "Antitumor Agent-135" in Scientific Literature

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Compound of Interest

Compound Name: Antitumor agent-135

Cat. No.: B15568618

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A comprehensive search of scientific databases and publications did not yield specific information on a compound designated "**Antitumor agent-135**." This nomenclature does not appear to correspond to a recognized therapeutic agent in the field of oncology research and drug development.

The search did, however, identify compounds with similar designations, which may be of interest. These include:

- **DMU-135:** A novel anticancer prodrug, identified as 3,4-Methylenedioxy-3',4',5'-trimethoxy chalcone. It is designed to be activated by the tumor-selective enzyme CYP1B1 into a potent tyrosine kinase inhibitor. In a study using a mouse model of intestinal adenoma formation (ApcMin/+ mice), DMU-135 was shown to reduce adenoma multiplicity by 46 +/- 18.3% when administered in the diet.[\[1\]](#)
- **135H11 and 135H12:** These are potent chemical agents developed to inhibit cancer metastasis. They function by targeting the EphA2 (ephrin type-A receptor 2), an oncogene involved in cell migration. These agents are reported to be approximately 100 times more potent than a preceding compound, 123B9. Their mechanism of action involves binding to EphA2, leading to its internalization and degradation within the cancer cell. This action prevents cancer cells from migrating and metastasizing. These compounds have demonstrated significant anti-migration and anti-invasion properties in pancreatic cancer cell lines.[\[2\]](#)

Due to the lack of specific data for a compound named "**Antitumor agent-135**," it is not possible to fulfill the request for an in-depth technical guide with detailed quantitative data, experimental protocols, and signaling pathway diagrams as outlined.

Further research would be contingent on the provision of a more specific chemical name, internal designation, or relevant publication that would allow for the precise identification of the agent in question. Should a specific, documented compound be identified, a detailed technical guide could be compiled based on available scientific literature.

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References

- 1. Effects of the potential chemopreventive agent DMU-135 on adenoma development in the ApcMin+ mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. sciencedaily.com [sciencedaily.com]
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